

An In-depth Technical Guide to 4-Ethyl-2-methoxyphenol-d2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyl-2-methoxyphenol-d2

Cat. No.: B12385831

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Comprehensive safety and technical data specifically for **4-Ethyl-2-methoxyphenol-d2** is limited. The information presented in this guide is primarily based on the non-deuterated analogue, 4-Ethyl-2-methoxyphenol (also known as 4-Ethylguaiacol), and should be used as a reference. It is crucial to consult the specific safety data sheet (SDS) provided by the supplier for the deuterated compound before handling.

Section 1: Introduction and Applications

4-Ethyl-2-methoxyphenol-d2 is the deuterated form of 4-Ethyl-2-methoxyphenol.[1] The primary application of deuterated compounds like this is as internal standards for quantitative analysis by methods such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[1] They can also be used as tracers in metabolic studies.[1] The non-deuterated form, 4-Ethyl-2-methoxyphenol, is a phenolic compound found in various foods and beverages and is known for its smoky and spicy aroma.[2][3]

Section 2: Physical and Chemical Properties

The physical and chemical properties of **4-Ethyl-2-methoxyphenol-d2** are expected to be very similar to its non-deuterated counterpart. The following table summarizes the key properties of 4-Ethyl-2-methoxyphenol.

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O ₂	[3][4][5]
Molecular Weight	152.19 g/mol	[5][6][7]
Appearance	Colorless to light yellow liquid	[4][5][6][8]
Melting Point	15 °C (59 °F)	[2][3][5][6][8]
Boiling Point	234 - 236 °C (453 - 457 °F)	[2][6][8]
Density	1.058 - 1.063 g/mL at 25 °C	[2][5][6]
Flash Point	107 - 108 °C (224 - 226 °F)	[5][6][8]
Solubility	Slightly soluble in water; miscible in oil and ethanol	[4]
CAS Number	2785-89-9	[5][6][7][8]

Section 3: Hazard Identification and Safety

The hazard profile for **4-Ethyl-2-methoxyphenol-d2** is anticipated to be consistent with the non-deuterated form. The following table summarizes the GHS hazard classifications for 4-Ethyl-2-methoxyphenol.

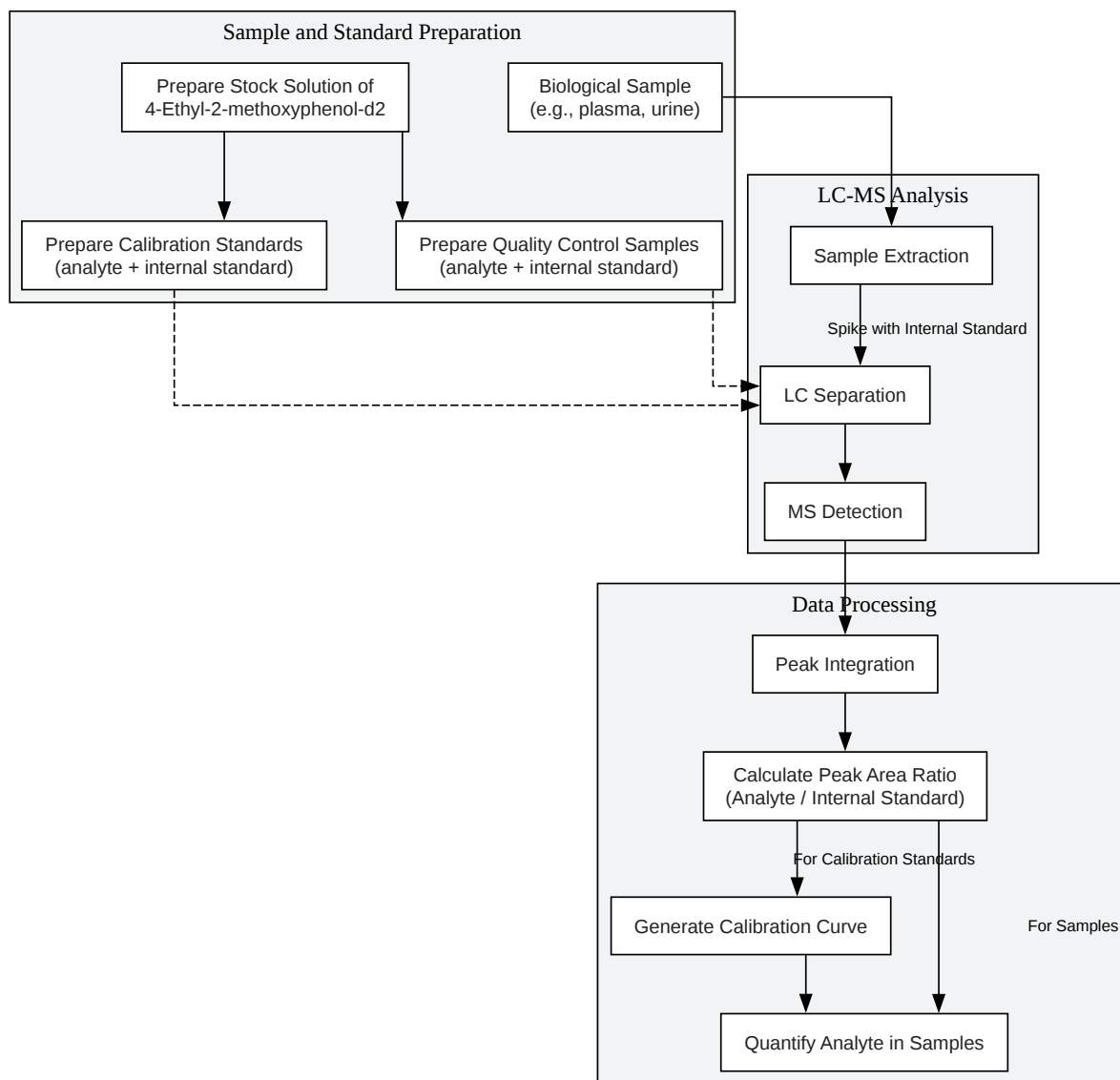
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Source:[5][6][9][10]

Section 4: Experimental Protocols

While specific experimental protocols for **4-Ethyl-2-methoxyphenol-d2** are not readily available, a general workflow for its use as an internal standard in a quantitative LC-MS analysis is described below.

General Workflow for Use as an Internal Standard in LC-MS Analysis



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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Ethyl-2-methoxyphenol-d₂]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12385831#4-ethyl-2-methoxyphenol-d2-msds]

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